

Physical and chemical properties of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl

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Compound of Interest

Compound Name: Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride

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Technical Guide: Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride**. It includes key data, experimental protocols, and visualizations to support its application in research and development.

Core Physical and Chemical Properties

Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride is a chemical compound often utilized as an intermediate in organic synthesis, particularly in the preparation of pharmaceuticals.^[1] Its hydrochloride salt form typically enhances solubility and stability, making it suitable for various reaction conditions.^[2]

Data Presentation

The quantitative properties of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	103565-40-8	[3][4]
Molecular Formula	C11H16ClNO2	[1][3]
Molecular Weight	229.7032 g/mol	[3]
Appearance	White to off-white crystal or crystalline powder	[1]
Solubility	Soluble in water; not soluble in organic solvents	[1]
Storage Conditions	Recommended storage at < -15°C or between 2-8°C	[4]
IUPAC Name	methyl 3-(4-(aminomethyl)phenyl)propanoate;hydrochloride	N/A
SMILES String	<chem>O=C(OC)CCC1=CC=C(CN)C=C1.[H]Cl</chem>	[3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl are crucial for its effective use and characterization.

Synthesis Protocol

A general method for the preparation of **Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride** involves the reaction of its free base form, Methyl 3-(4-(aminomethyl)phenyl)propanoate, with hydrochloric acid.[1]

General Procedure:

- **Dissolution:** Dissolve Methyl 3-(4-(aminomethyl)phenyl)propanoate in a suitable solvent.
- **Acidification:** Add a stoichiometric amount of hydrochloric acid (HCl) to the solution. The reaction is typically carried out under controlled temperature conditions.[1]

- **Crystallization:** The hydrochloride salt will precipitate out of the solution. The mixture may be cooled to enhance crystallization.
- **Isolation and Purification:** The resulting solid is collected by filtration, washed with a cold solvent to remove impurities, and then dried under vacuum. Recrystallization from a suitable solvent system can be performed for further purification.

Analytical Protocols

The characterization and purity assessment of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl can be performed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC):

HPLC is a common method for assessing the purity of pharmaceutical intermediates.

- **Column:** A C18 reversed-phase column is often suitable.
- **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer with adjusted pH) and an organic solvent like acetonitrile or methanol.
- **Detection:** UV detection at a wavelength where the compound has significant absorbance (e.g., 254 nm).
- **Sample Preparation:** The sample is dissolved in the mobile phase or a compatible solvent.
- **Analysis:** The retention time and peak purity are analyzed to determine the identity and purity of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR is used to confirm the chemical structure of the compound.

- **^1H NMR:** Provides information about the number and types of protons in the molecule.
- **^{13}C NMR:** Provides information about the carbon skeleton.

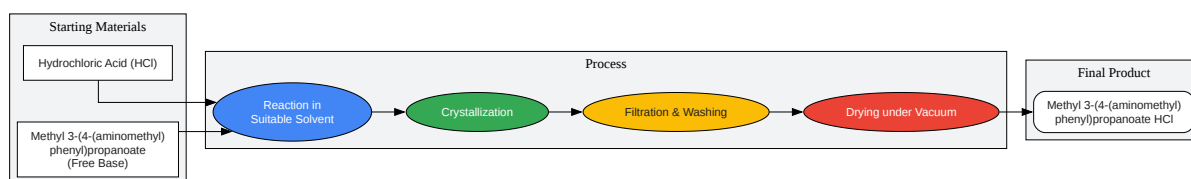
- **Sample Preparation:** A small amount of the compound is dissolved in a deuterated solvent (e.g., D₂O, DMSO-d₆).

Mass Spectrometry (MS):

MS is used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.

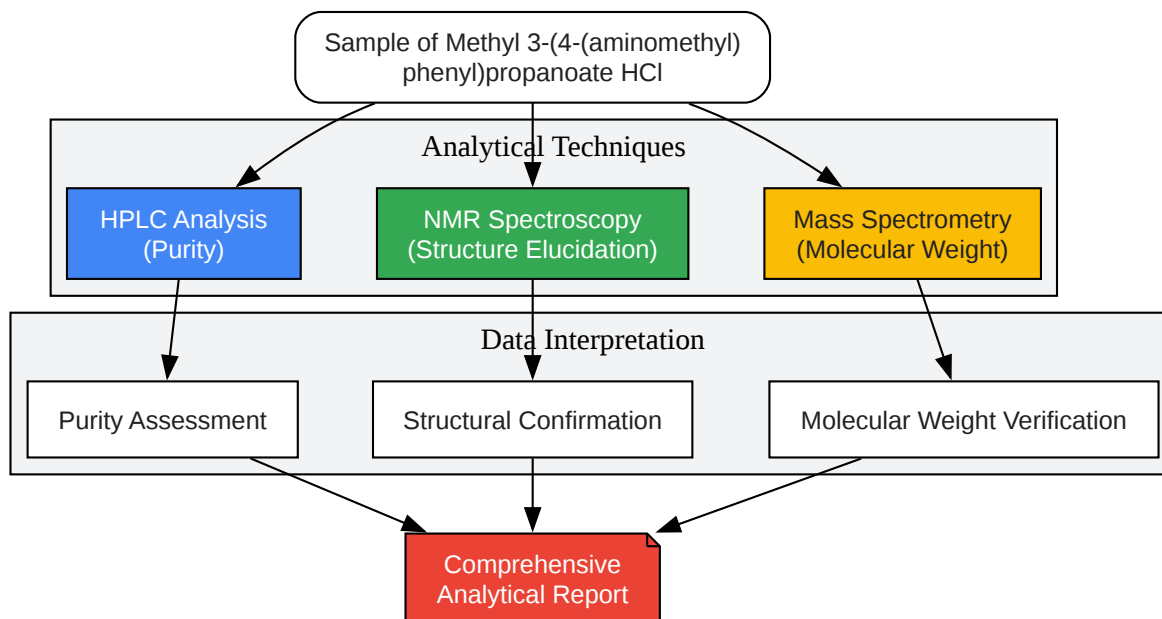
Visualizations

The following diagrams illustrate key workflows related to Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl.



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Caption: General workflow for the synthesis of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl.



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Caption: Workflow for the analytical characterization of the final product.

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